

Safety Data Sheet: A Technical Guide to 4-(Trifluoromethoxy)phenylacetic Acid

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)phenylacetic acid

Cat. No.: B1304646

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **4-(Trifluoromethoxy)phenylacetic acid** (CAS No. 4315-07-5), a compound of interest in pharmaceutical and chemical research. The information is compiled from various safety data sheets to ensure a thorough understanding of its properties and associated hazards.

Chemical Identification and Physical Properties


Identifier	Value
Chemical Name	4-(Trifluoromethoxy)phenylacetic acid
CAS Number	4315-07-5[1][2][3]
Molecular Formula	C9H7F3O3[1][2][3]
Molecular Weight	220.15 g/mol [1][2][3]
Appearance	White to almost white powder or crystal[4]
Melting Point	85-88 °C[2]
Solubility	Soluble in Methanol
Purity	>97.0% (GC)[4] or 98%[1]

Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning

Precautionary Measures and Personal Protective Equipment (PPE)

Adherence to the following precautionary statements is crucial for safe handling.

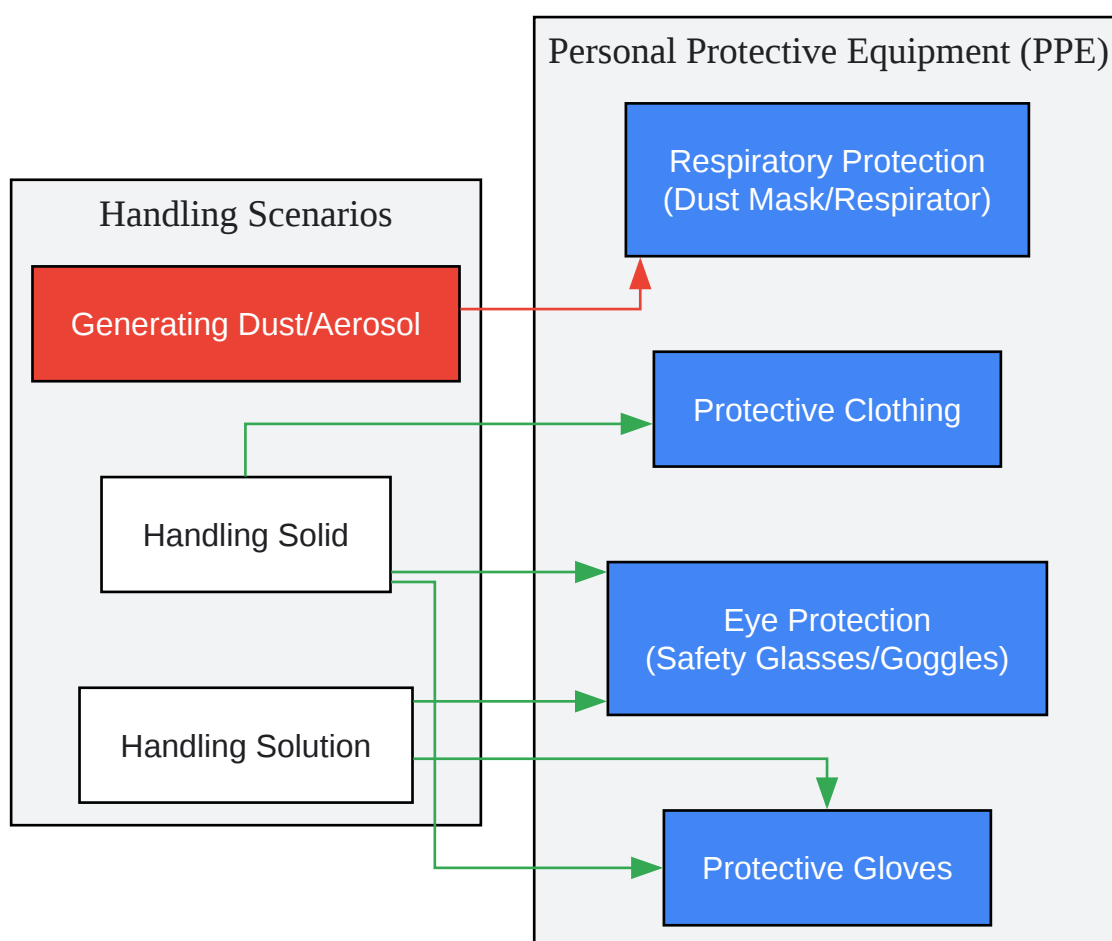
Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
P264	Wash skin thoroughly after handling.[4]	
P271	Use only outdoors or in a well-ventilated area.[5]	
P280	Wear protective gloves/eye protection/face protection.[4]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[4]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[5][6]	
P332 + P313	If skin irritation occurs: Get medical advice/attention.[4]	
P337 + P313	If eye irritation persists: Get medical advice/attention.[4]	
P362 + P364	Take off contaminated clothing and wash it before reuse.[4]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[5]
P405	Store locked up.[5][6]	

Disposal

P501

Dispose of contents/container
to an approved waste disposal
plant.[5][6]

The following diagram outlines the necessary Personal Protective Equipment (PPE) for handling **4-(Trifluoromethoxy)phenylacetic acid**.



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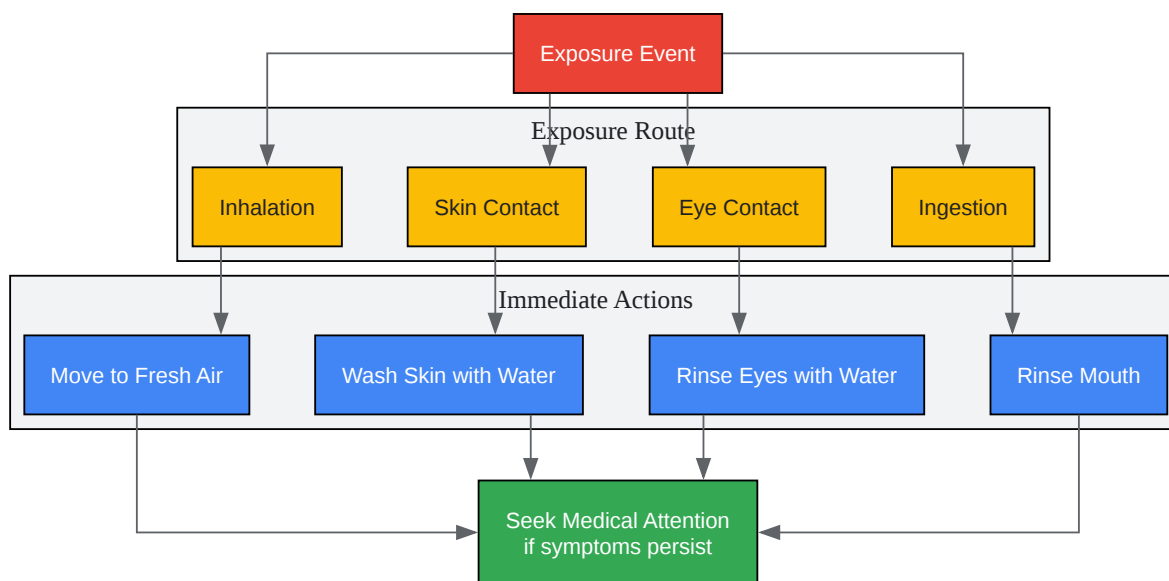
Caption: Required PPE for handling **4-(Trifluoromethoxy)phenylacetic acid**.

First-Aid Measures

In case of exposure, follow these first-aid protocols.

Exposure Route	First-Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell.[6]
Skin Contact	Remove/Take off immediately all contaminated clothing. Gently wash with plenty of soap and water. If skin irritation or rash occurs: Get medical advice/attention.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[6]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[6]

The logical workflow for responding to an exposure event is illustrated below.



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Caption: First-aid response workflow for exposure.

Handling and Storage

Proper handling and storage are essential to minimize risk.

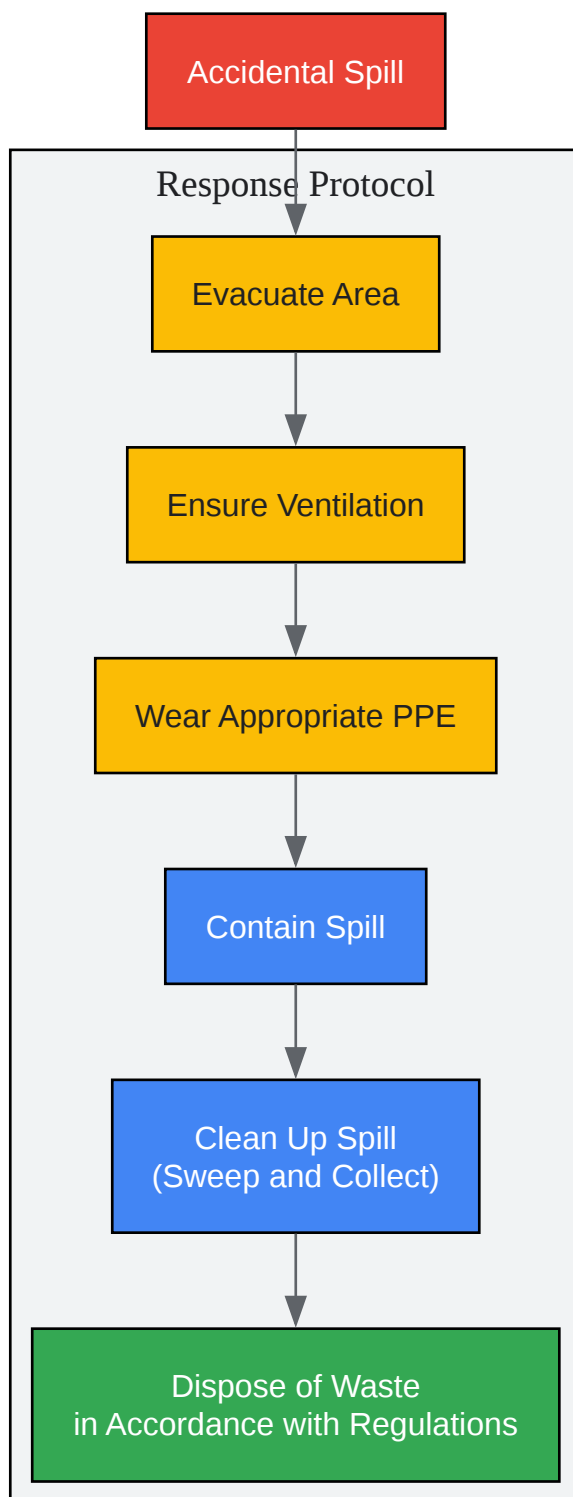
- **Handling:** Avoid contact with skin, eyes, and clothing. Wash hands and face thoroughly after handling. Use in a well-ventilated area and prevent dispersion of dust.
- **Storage:** Keep container tightly closed. Store in a cool, dark, and well-ventilated place.^[6] Store away from incompatible materials such as oxidizing agents.

Accidental Release Measures

In the event of a spill, follow these procedures.

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[\[7\]](#)
- Environmental Precautions: Should not be released into the environment.[\[7\]](#)
- Methods for Containment and Clean-up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[\[7\]](#)

The workflow for managing an accidental spill is depicted below.



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Caption: Workflow for responding to an accidental spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, foam, water spray, carbon dioxide.
- Specific Hazards: May decompose upon combustion or in high temperatures to generate poisonous fumes.
- Protective Equipment: Fire-extinguishing work should be done from the windward side. Uninvolved persons should evacuate to a safe place. Wear self-contained breathing apparatus and full protective gear.[6]

Toxicological Information

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[8] The primary hazards identified are skin, eye, and respiratory irritation.

This guide is intended for informational purposes and should not be a substitute for a thorough review of the complete Safety Data Sheet (SDS) provided by the supplier. Always consult the original SDS for the most detailed and up-to-date information.

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